

spectral data for 6-methyl-5,6-dihydro-2H-pyran-2-one

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 6-methyl-5,6-dihydro-2H-pyran-2-one

CAS No.: 10048-32-5

Cat. No.: S585792

[Get Quote](#)

Chemical Identifier Summary

The table below consolidates the key identifying information for **6-methyl-5,6-dihydro-2H-pyran-2-one** and its closely related enantiomer from the search results:

Property	6-methyl-5,6-dihydro-2H-pyran-2-one	(6R)-6-methyl-5,6-dihydro-2H-pyran-2-one
CAS Registry Number	108-54-3 [1]	119067-60-6 [2] [3]
Molecular Formula	C6H8O2 [4] [1]	C6H8O2 [2] [3]
Molecular Weight	112.13 g/mol [1]	112.127 g/mol (calculated); 112.12700 g/mol (Exact Mass) [3]
IUPAC Name	6-methyl-5,6-dihydro-2H-pyran-2-one [4] [1]	(R)-6-methyl-5,6-dihydro-2H-pyran-2-one [2]
Other Names/Synonyms	5,6-Dihydro-6-methyl-2H-pyran-2-one; 6-Methyl-5,6-dihydropyran-2-one [1]	(R)-(-)-parasorbic acid; (R)-6-methyl-5,6-dihydropyran-2-one [3]

Property	6-methyl-5,6-dihydro-2H-pyran-2-one	(6R)-6-methyl-5,6-dihydro-2H-pyran-2-one
Physical Form	Information not available in search results	Liquid [2]
Boiling Point	110 °C at 15 Torr [1]	Information not available in search results
Density	1.045±0.06 g/cm ³ (Predicted) [1]	Information not available in search results

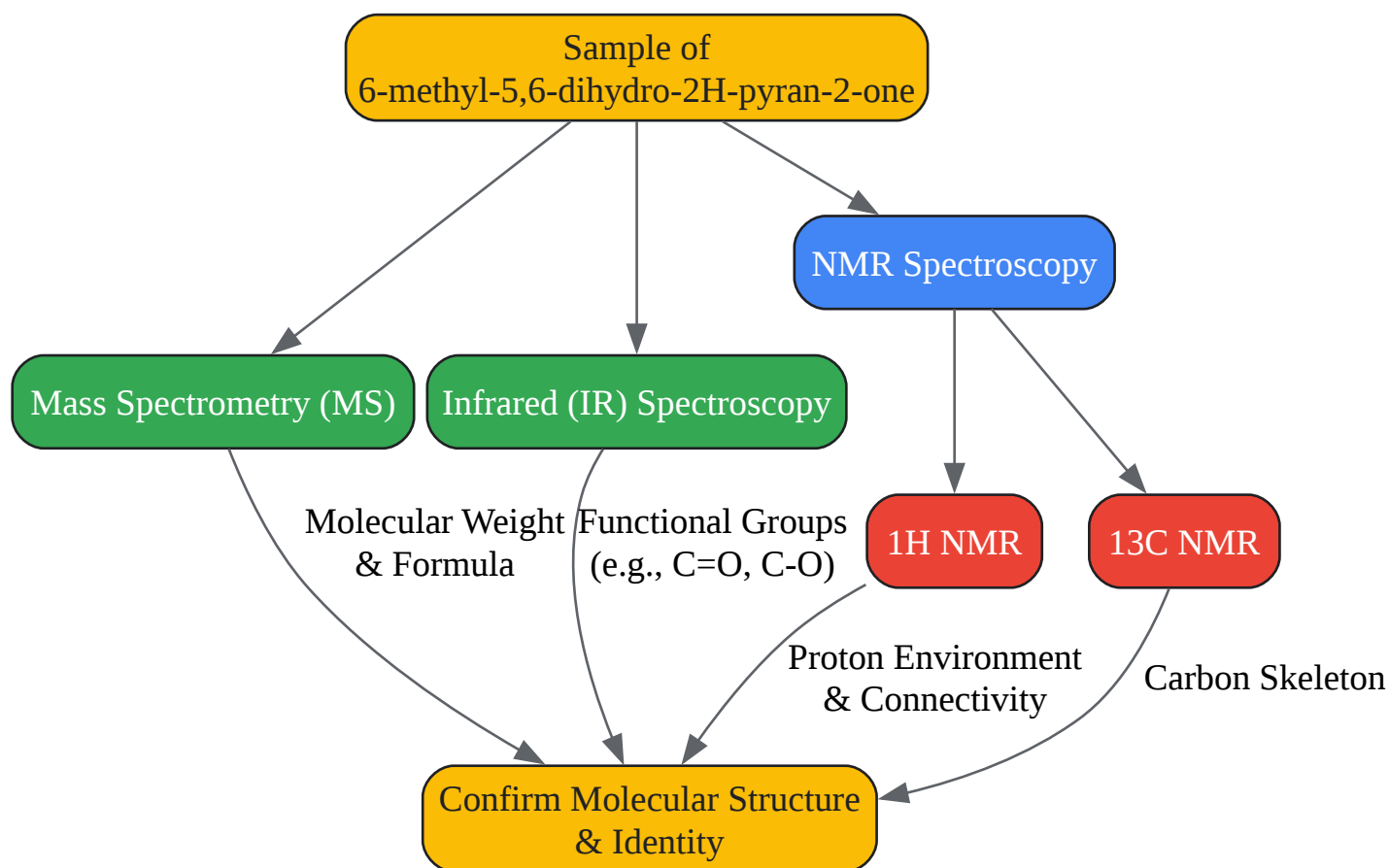
Spectral Data Availability

The search results indicate that obtaining a full set of spectral data for this specific compound online may be difficult:

- **Limited Direct Data:** None of the sources provided full experimental spectral data (e.g., ¹H NMR, ¹³C NMR, IR, Mass spectra) for **6-methyl-5,6-dihydro-2H-pyran-2-one (108-54-3)**.
- **Related Compound Data:** A ¹H NMR spectrum is available for the very similar parent compound, **5,6-dihydro-2H-pyran-2-one** (without the methyl group), which can serve as a useful reference [5].
- **Mass Spectrometry Example:** One source contains mass spectrometry data for a different analog, **5,6-dihydro-4,6,6-trimethyl-2H-pyran-2-one**, but this is not the target molecule [6].

Experimental Characterization Workflow

For comprehensive characterization of a compound like this, a standard workflow involves multiple spectroscopic techniques as visualized below. The core characterization methods for an organic molecule typically form a connected process, from initial sample analysis to final structure confirmation.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 6-Methyl-5,6-dihydro-2H-pyran-2-one | 108-54-3 [chemicalbook.com]
2. (6R)-6-methyl-5,6-dihydro-2H-pyran-2-one | 119067-60-6 [sigmaaldrich.com]
3. (6R)-6-methyl-5,6-dihydro-2H-pyran-2-one [chemsrc.com]
4. 6-methyl-5,6-dihydro-2H-pyran-2-one - PubChem [pubchem.ncbi.nlm.nih.gov]
5. 5,6-dihydro-2h-pyran-2-one(3393-45-1) 1 h nmr [chemicalbook.com]

6. 2H-Pyran-2-one, 5,6-dihydro-4,6,6-trimethyl- [webbook.nist.gov]

To cite this document: Smolecule. [spectral data for 6-methyl-5,6-dihydro-2H-pyran-2-one].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b585792#spectral-data-for-6-methyl-5-6-dihydro-2h-pyran-2-one>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com